

Understanding Cotapp: A Technical Guide to its Basic and Specialized Parameters

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Compound of Interest

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This technical guide provides an in-depth overview of the Cognitive Test Application (**Cotapp**), a digital assessment tool designed for researchers, scientists, and drug development professionals investigating cognitive functions in children. **Cotapp** offers a nuanced evaluation of attention, information processing, and executive functions through a series of gamified tasks. This document details the test's structure, its basic and specialized parameters, experimental protocols, and the cognitive science principles underpinning its design.

Introduction to Cotapp

Cotapp is a computerized cognitive test developed for children aged 6 to 12.^{[1][2]} It provides a detailed profile of a child's cognitive strengths and weaknesses in approximately 35 minutes.^[1] The application is structured into seven distinct blocks, each targeting specific cognitive domains.^{[1][3]} **Cotapp** generates a total of 22 basic and 46 specialized parameters, which are presented in a Basisrapportage (Basic Report) and a Specialistische rapportage (Specialist Report).^{[1][3][4][5]}

Core Cognitive Domains Assessed

Cotapp is designed to measure a range of cognitive skills, which are broadly categorized into the following domains:

- **Processing Speed:** The pace at which a child can perceive, interpret, and respond to information.
- **Attention:** The ability to focus on relevant stimuli and disregard distractions.
- **Executive Control:** Higher-order cognitive processes that regulate and control other cognitive functions.
- **(Working) Memory:** The capacity to hold and manipulate information over short periods.
- **Learning Speed:** The rate at which a child acquires new information or skills within the test.
- **Behavior during the task:** Observational metrics of a child's approach and engagement with the test.^[1]

Data Presentation: Cotapp Parameters

The following tables summarize the 22 basic parameters generated by **Cotapp**, categorized by their respective cognitive domains. The specialized parameters are further detailed breakdowns of these basic measures, often specific to each of the seven test blocks.

Basic Parameters

Cognitive Domain	Basic Parameter	Description
Processing Speed	Reaction Speed	A weighted combination of reaction times from blocks 1, 2, 3, 4, and 7. [2]
Variability in Reaction Speed	A measure of the consistency of reaction times across blocks 1, 2, 3, 4, and 7. [2]	
Reaction Speed under Cognitive Load	The difference in reaction time between Block 2 (two-choice reaction time) and Block 1 (simple reaction time).	
Acceleration Capacity in Reaction Speed	The change in reaction time between Block 3 (with rewards) and Block 2.	
Attention	Sustained Attention	Measures the ability to maintain focus over a longer period, assessed in the first part of Block 7. [3]
Arousal Regulation	Assessed in the second part of Block 7 through the introduction of variable and longer inter-stimulus intervals. [3]	
Inattentiveness	A measure of lapses in attention during the tasks.	
Distractibility	The ability to ignore irrelevant stimuli.	
Executive Control	Interference Sensitivity	The effect of conflicting information on performance, measured in Block 4.
Response Inhibition	The ability to suppress a prepotent response. [2]	

Cognitive Flexibility	The ability to switch between different tasks or mental sets.	
Planning	The ability to formulate a sequence of actions to achieve a goal.	
Decision Time	The time taken to make a choice in Block 6.	
Variability in Decision Time	The consistency of decision-making speed in Block 6. [2]	
(Working) Memory	Reaction Speed (Simple)	Reaction time in the simple working memory task.
Errors (Simple)	Number of errors in the simple working memory task.	
Reaction Speed (Complex)	Reaction time in the complex working memory task.	
Errors (Complex)	Number of errors in the complex working memory task.	
Learning Speed	Learning Speed	A measure of how much practice a child needs before starting each block. [2]
Behavior during the Task	Needed Support	The amount of standardized coaching required by the child during the test. [2]
Verbalizing	The extent to which the child talks to themselves during the test. [2]	
Restlessness	The degree of physical movement observed during the test. [2]	

Specialized Parameters

The 46 specialized parameters provide a more granular analysis of the child's performance. These are detailed in the Specialist Report and include metrics such as:

- Median reaction times for each of the seven blocks.
- The number of errors per block.
- The number of premature responses (responses made before the stimulus appears).
- The number of irrelevant button presses.
- The number of extra responses to a single stimulus.
- The frequency of response confusion (pressing both "yes" and "no" buttons in quick succession).
- The number of extremely slow responses.[3]

Experimental Protocols

The **Cotapp** test is administered individually in a quiet, low-distraction environment.[1] The child is seated in front of a computer, and the test administrator provides initial instructions and observes the child's behavior during the test, using a standardized coaching and observation form.[1][6] The test is self-paced, meaning the next trial is only presented after the child has responded to the previous one.[1] The entire test, consisting of seven blocks, takes approximately 30 to 40 minutes to complete.[1] Each block is preceded by instructions and a short practice session.[1]

Overview of the Seven Test Blocks

- Block 1: Simple Processing Speed: A simple reaction time task where the child must press a "yes" button as quickly as possible when the main character, "**Cotapp**," appears on the screen. This block consists of 6 practice items and 20 test items.[3]
- Block 2: Multiple Processing Speed: A two-choice reaction time task where the child must press the "yes" button for "**Cotapp**" and a "no" button for his friend. This block includes 6

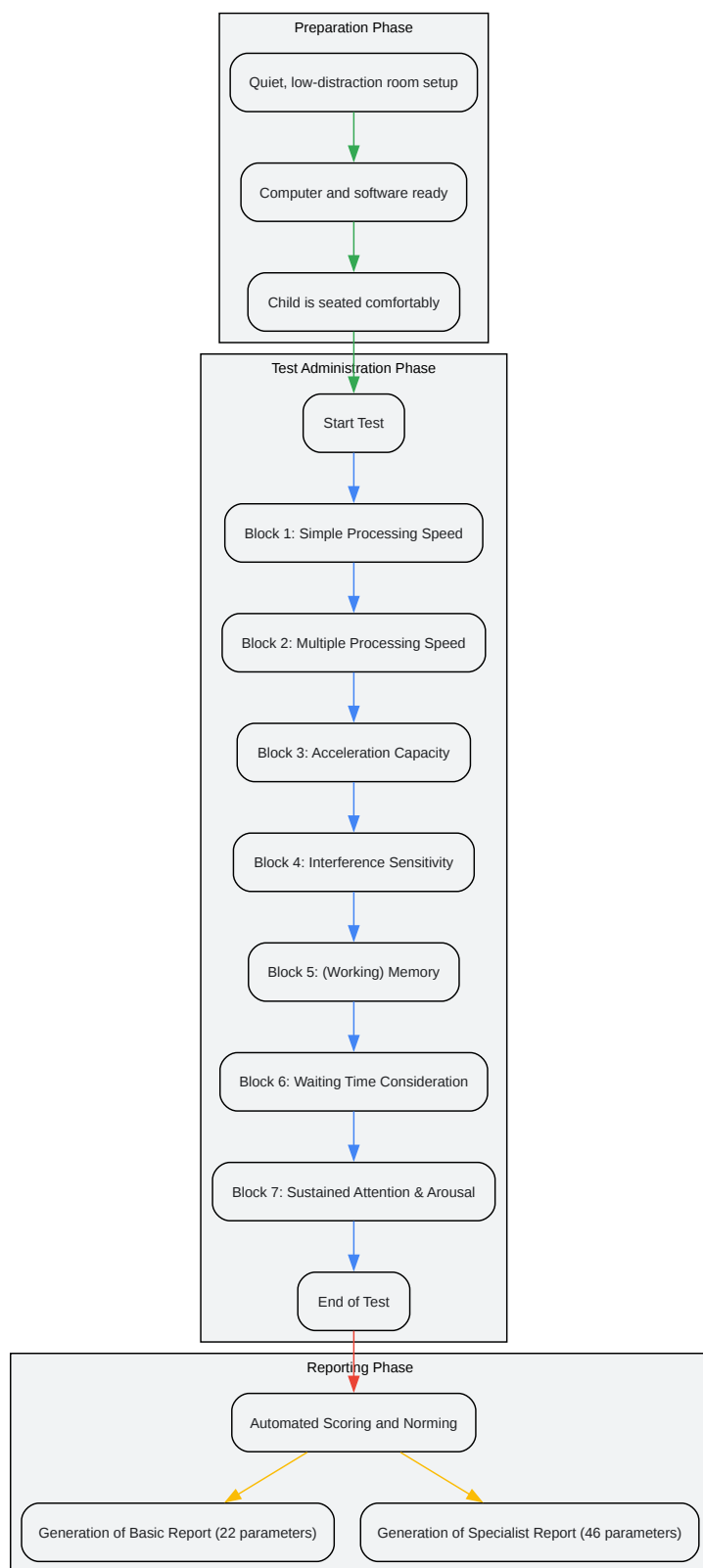
practice items and 30 test items.[\[3\]](#)

- Block 3: Acceleration Capacity in Reaction Speed: This block is similar to Block 2, but the child receives points and rewarding feedback for correct and timely responses. This block aims to measure the effect of motivation on performance.
- Block 4: Interference Sensitivity: In this block, the stimuli ("**Cotapp**" or his friend) appear on either the left or right side of the screen, creating compatible and incompatible stimulus-response associations to measure the child's ability to inhibit incorrect responses. This block has 6 practice items and 40 test items.[\[3\]](#)
- Block 5: (Working) Memory: An n-back task where the child must indicate if the current image is the same as the one presented 'n' trials ago. The difficulty increases from 1-back to 2-back, with the later introduction of distracting images.
- Block 6: Waiting Time Consideration: A decision-making task where the child chooses between a short waiting time for fewer points or a longer waiting time for more points.
- Block 7: Sustained Attention and Arousal Regulation: This block is divided into two parts. The first part is a repetition of Block 2 to measure sustained attention after a period of cognitive effort. The second part introduces longer and unpredictable intervals between stimuli to assess arousal regulation. The first part contains 6 practice items and 30 test items.[\[3\]](#)

Visualizations of Workflows and Logical Relationships

Cotapp Test Administration Workflow

The following diagram illustrates the standardized workflow for administering the **Cotapp** test.

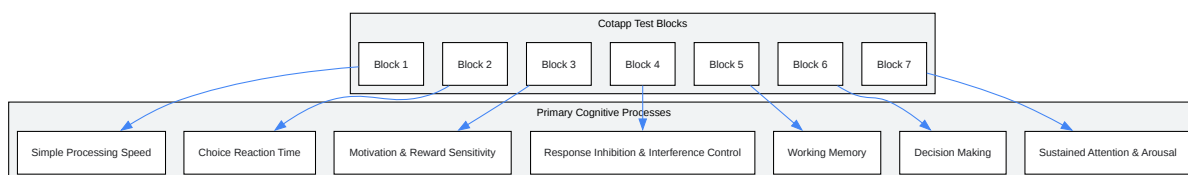


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Cotapp Test Administration Workflow

Cognitive Processes Assessed in Cotapp Blocks

This diagram illustrates the primary cognitive processes targeted by each of the seven blocks of the **Cotapp** test.



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Cognitive Processes Assessed in **Cotapp** Blocks

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